

Application Note: Preparation of diSulfo-Cy3 Alkyne Stock Solutions

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B15598285*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

diSulfo-Cy3 alkyne is a water-soluble, bright, and photostable fluorescent dye commonly employed in bioorthogonal chemistry.[1][2][3] Its alkyne group allows for covalent labeling of azide-modified biomolecules through a copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry".[4] This application note provides a detailed protocol for the preparation of stock solutions of **diSulfo-Cy3 alkyne**, ensuring optimal performance in downstream applications such as fluorescence imaging, flow cytometry, and protein labeling.[5] The dye is characterized by its bright orange fluorescence, which is insensitive to pH in the range of 4 to 10.[6][7]

Physicochemical and Spectroscopic Properties

A summary of the key quantitative data for **diSulfo-Cy3 alkyne** is presented in the table below. These values may vary slightly between manufacturers.

| Property | Value | References |
|---------------------------------------|---|---------------|
| Molecular Formula | C33H38N3NaO7S2 / C35H43N3O10S3 (free acid) | [8][9] |
| Molecular Weight | ~675.8 g/mol / ~761.93 g/mol (free acid) | [8][9] |
| Excitation Maximum (λ_{ex}) | ~548 - 555 nm | [6][8][9][10] |
| Emission Maximum (λ_{em}) | ~566 - 572 nm | [6][8][9][10] |
| Extinction Coefficient (ϵ) | ~150,000 - 162,000 $\text{cm}^{-1}\text{M}^{-1}$ | [6][8] |
| Fluorescence Quantum Yield (Φ) | ~0.15 | [8] |
| Recommended Storage (Solid) | -20°C, desiccated, protected from light | [8][9][11] |
| Recommended Storage (Stock Solution) | -20°C (1 month) or -80°C (6 months), protected from light | [4] |
| Solubility | Water, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO) | [8][9] |

Experimental Protocol: Preparation of a 10 mM diSulfo-Cy3 Alkyne Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **diSulfo-Cy3 alkyne** in anhydrous dimethyl sulfoxide (DMSO).

Materials:

- **diSulfo-Cy3 alkyne** (solid)
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes

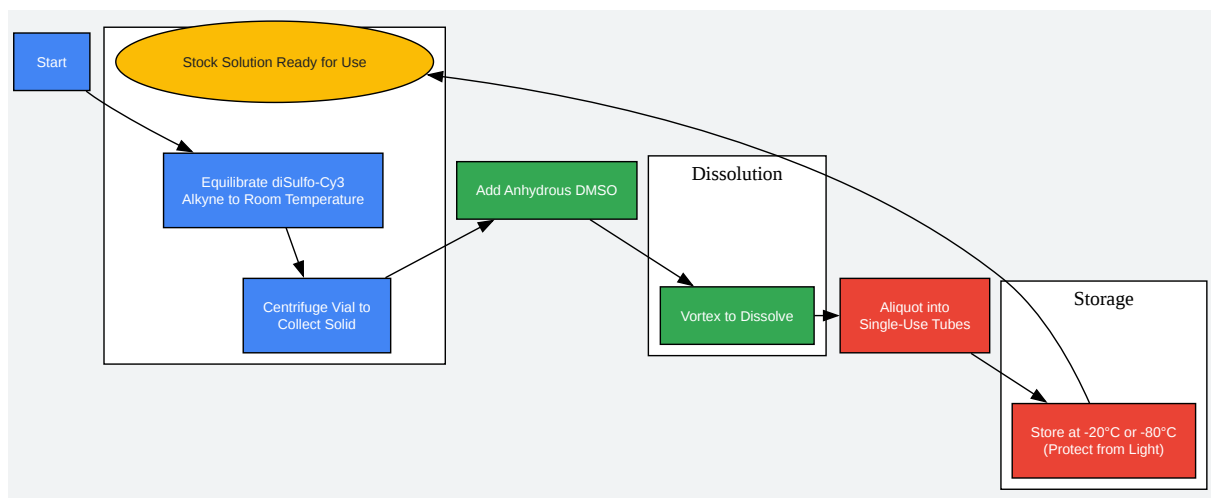
- Pipettes and sterile pipette tips
- Vortex mixer
- Microcentrifuge

Procedure:

- Aliquoting the Reagent: Before opening, bring the vial of **diSulfo-Cy3 alkyne** to room temperature to prevent moisture condensation. Briefly centrifuge the vial to collect the solid at the bottom.
- Calculating the Required Volume of Solvent: To prepare a 10 mM stock solution, the required volume of DMSO is calculated based on the mass of the **diSulfo-Cy3 alkyne** and its molecular weight. For example, to prepare a stock solution from 1 mg of **diSulfo-Cy3 alkyne** with a molecular weight of 675.8 g/mol :
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (L) = 0.001 g / (0.01 mol/L * 675.8 g/mol) = 0.000148 L = 148 μ L
- Dissolving the Reagent: Add the calculated volume of anhydrous DMSO to the vial containing the **diSulfo-Cy3 alkyne**.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Sonication can be used to aid dissolution if necessary.[10]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4] Always protect the solution from light.[4]

Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **diSulfo-Cy3 alkyne** stock solution.

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